

# Sarolaner Efficacy Against *Haemaphysalis longicornis* Nymphs: Application Notes & Protocols

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## Compound Focus: Sarolaner

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## Introduction

The Asian longhorned tick, *Haemaphysalis longicornis*, is an invasive tick species of significant concern due to its rapid global expansion and role as a vector for multiple pathogens affecting animal and human health [1]. In dogs, this tick is a known vector for *Babesia gibsoni* and poses a direct threat through parasitic infestation [1] [2]. Effective control is essential to mitigate these risks. **Sarolaner**, a potent isoxazoline compound, has been demonstrated to provide highly effective treatment and control of *H. longicornis* nymphs on dogs [2] [3]. This document details the experimental protocols and summarizes the quantitative efficacy data from rigorous clinical studies to support researchers and drug development professionals in this field.

## Efficacy Data Summary

The following tables consolidate quantitative efficacy data from key studies investigating **sarolaner** against *H. longicornis* nymphs.

**Table 1: Overall Efficacy of a Single Oral Dose of Sarolaner (2 mg/kg) against *H. longicornis* Nymphs** [2] [3]

Day Post-Treatment	Efficacy Assessment Point	% Efficacy (Live Ticks)	% Efficacy (Attached Live Ticks)
Day 2	48 hours after treatment	100%	100%
Day 7	48 hours after 1st re-infestation	100%	100%
Day 14	48 hours after 2nd re-infestation	100%	100%
Day 21	48 hours after 3rd re-infestation	100%	100%
Day 28	48 hours after 4th re-infestation	≥ 97.4%	100%
Day 35	48 hours after 5th re-infestation	≥ 97.4%	100%

Table 2: Key Findings from a Related Combination Product (Simparica Trio) on Adult \*H. longicornis\* [1]

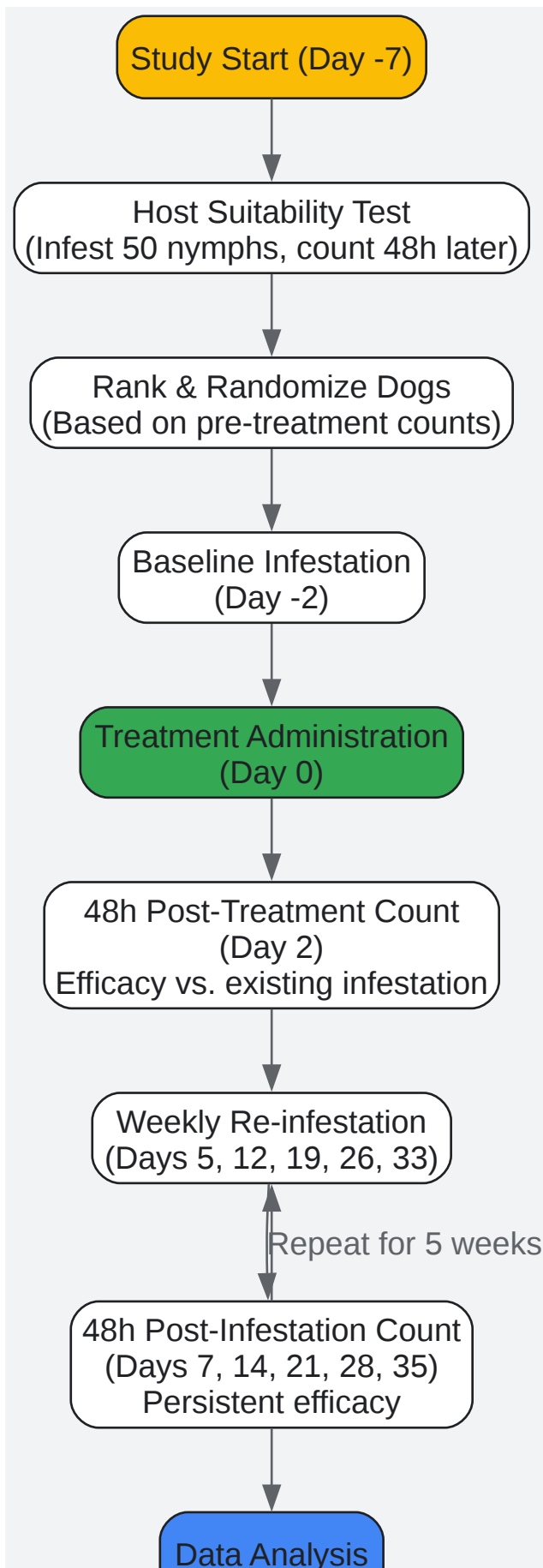
Parameter	Result
Sarolaner Dose	1.2 mg/kg (in combination with moxidectin and pyrantel)
Efficacy against existing infestation	98.9% (live attached ticks)
Preventative Efficacy	> 98% for at least 35 days
Statistical Significance (vs. placebo)	P < 0.0001 at all timepoints

The data in **Table 1** demonstrates that a single oral dose of **sarolaner** (2 mg/kg) provides 100% efficacy against existing infestations and continues to provide 100% efficacy against attached ticks for the entire 35-day study duration, even with weekly re-infestations [2] [3]. **Table 2** shows that a lower dose of **sarolaner** (1.2 mg/kg), as part of a combination product, also maintains high efficacy against the adult life stage of the same tick species [1].

## Experimental Protocols

### Study Design Overview

The following diagram illustrates the standard efficacy study workflow for evaluating **sarolaner** against *H. longicornis*.





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## Detailed Methodology

This section provides the specific protocols as executed in the pivotal studies.

### 3.2.1 Animals and Allocation

- **Dogs:** Purpose-bred Beagle dogs (n=16), aged approximately 22 months, weighing 7.8–12.1 kg [2]. Dogs were confirmed healthy and had no recent exposure to acaricidal treatments [2].
- **Housing:** Dogs were housed individually in indoor enclosures under controlled temperature (23 ± 3°C) to prevent cross-contamination and ensure animal welfare [2].
- **Allocation:** After a host-suitability test, dogs were ranked based on pre-treatment tick counts and randomly allocated, within blocks of two, to either the **sarolaner** treatment group (n=8) or the placebo control group (n=8) in a complete block design [2].

### 3.2.2 Treatment Administration

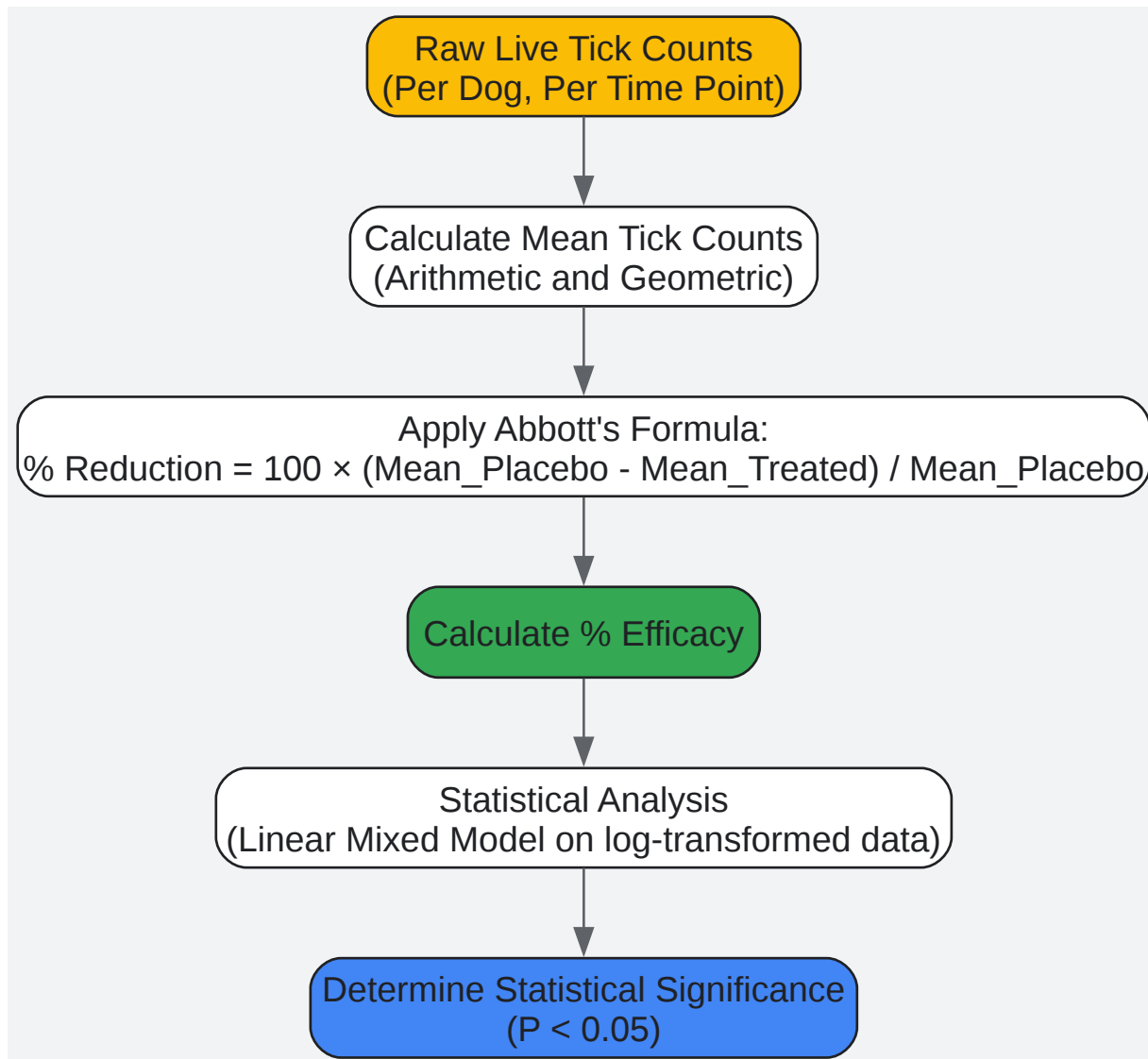
- **Product:** **Sarolaner** (Simparica) chewable tablets [2].
- **Dosage:** A single oral dose administered on **Day 0** at the minimum label dosage of **2 mg/kg** (actual range 2.04–2.44 mg/kg) based on body weights recorded on Day -2 [2].
- **Procedure:** Dogs were fed approximately 20 minutes prior to dosing. Tablets were administered by hand pilling to ensure accurate and complete dosing. Dogs were observed for several minutes to confirm the dose was swallowed [2].

### 3.2.3 Tick Infestation and Assessment

- **Tick Strain:** Viable, unfed nymphal *H. longicornis* from an established laboratory colony (e.g., a parthenogenetic strain originally isolated in Aomori prefecture, Japan) [2].
- **Infestation Schedule:** Each dog was infested with approximately **50 nymphs** on Days -2, 5, 12, 19, 26, and 33 [2]. Ticks were placed around the base of the ears to mimic natural attachment sites [2].
- **Tick Counts:** Live tick counts were performed **48 hours (± 2 hours)** after treatment (Day 2) and after each subsequent re-infestation (Days 7, 14, 21, 28, 35) [2]. Dogs were sedated during counts for safety and thoroughness. The entire body was inspected by parting the hair, followed by combing with a fine-toothed comb. Counts continued until no new ticks were found for a minimum of one minute [2].
- **Tick Categorization:** During counts, ticks were classified as unattached (free), attached but unengorged, or attached and engorged [2].

## Data Analysis Protocol

The following diagram outlines the logical flow of data analysis from raw counts to efficacy results.



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- **Statistical Model:** Tick counts were transformed using the  $\log_{10}(\text{count} + 1)$  function to stabilize variance and normalize the data. The transformed counts were analyzed using a **mixed linear model for repeated measures** (e.g., PROC MIXED in SAS) [2].
- **Model Components:**
  - **Fixed Effects:** Treatment, time point, and their interaction.
  - **Random Effects:** Block, animal, and error.
- **Efficacy Calculation:** Efficacy at each time point was determined as the percent reduction in mean live tick counts for the treated group versus the placebo control group, using **Abbott's formula** [2]: %

reduction =  $100 \times (\text{Mean count}_{\text{placebo}} - \text{Mean count}_{\text{treated}}) / \text{Mean count}_{\text{placebo}}$

- **Significance:** Two-sided testing was performed at a significance level of  $\alpha = 0.05$  [2]. Geometric mean live tick counts for the **sarolaner** group were significantly lower ( $P < 0.0001$ ) than those for the placebo group at all time points [2] [3].

## Conclusion

The data and protocols detailed herein confirm that a single oral administration of **sarolaner** at 2 mg/kg provides **100% efficacy** against existing infestations of *Haemaphysalis longicornis* nymphs and sustains a **high level of efficacy ( $\geq 97.4\%$ )** against weekly re-infestations for at least 35 days [2] [3]. The consistent and rapid killing effect of **sarolaner** plays a critical role in protecting dogs from the direct effects of tick infestation and reduces the risk of transmission of tick-borne pathogens. This makes **sarolaner** a highly reliable interventional and preventative tool for integrated tick management programs.

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## References

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